

A Comprehensive Technical Guide to 4,5-Dicaffeoylquinic Acid (Isochlorogenic Acid C)

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Compound of Interest

Compound Name: 4,5-Dicaffeoylquinic acid

Cat. No.: B3423847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,5-Dicaffeoylquinic acid**, a naturally occurring polyphenol with significant therapeutic potential. This document outlines its various synonyms, chemical identifiers, and summarizes its biological activities, supported by quantitative data and experimental methodologies.

Synonyms and Chemical Identifiers

4,5-Dicaffeoylquinic acid is known by a variety of synonyms in scientific literature and chemical databases. A comprehensive list is provided below to aid in exhaustive literature searches and substance identification.

Common Synonyms:

- Isochlorogenic acid C
- 4,5-DCQA
- 4,5-Dicqa
- 4,5-Di-O-caffeoylquinic acid
- 3,4-Di-O-Caffeoylquinic acid

- Isochlorogenate C
- Isochlorogenic acid b
- 4,5-Di-O-caffeoylquininate

Systematic and IUPAC Names:

- (1S,3R,4R,5R)-3,4-bis[[*(E)*-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy]-1,5-dihydroxycyclohexane-1-carboxylic acid
- (1R,3R,4S,5R)-3,4-bis[[3-(3,4-dihydroxyphenyl)-1-oxo-2-propen-1-yl]oxy]-1,5-dihydroxycyclohexanecarboxylic acid
- Cyclohexanecarboxylic acid, 3,4-bis(((2*E*)-3-(3,4-dihydroxyphenyl)-1-oxo-2-propen-1-yl)oxy)-1,5-dihydroxy-, (1S,3R,4R,5R)-
- (1R,3R,4S,5R)-1,5-Dihydroxy-3,4-bis[[3-(3,4-dihydroxyphenyl)-1-oxo-2-propenyl]oxy]-1-cyclohexanecarboxylic acid
- 1 β ,5 α -Dihydroxy-3 β ,4 β -bis[3-(3,4-dihydroxyphenyl)propenoyloxy]cyclohexanecarboxylic acid
- (1R)-1,3 β -Dihydroxy-4 α ,5 α -bis[3-(3,4-dihydroxyphenyl)acryloyloxy]-1 β -cyclohexanecarboxylic acid

Chemical Database Identifiers:

- CAS Number: 57378-72-0
- PubChem CID: 5281780
- ChEBI ID: ChEBI:5995
- UNII: 45777W94HK
- ChEMBL ID: ChEMBL249448

Other Names:

- Isochlorogenic acid C(4,5')
- 4,5-二咖啡酰奎宁酸 (Chinese)

It is important to note that while "isochlorogenic acid B" is sometimes listed as a synonym, it can also refer to a different isomer, 3,4-dicaffeoylquinic acid, and therefore should be used with caution. The isomers "isochlorogenic acid A" (3,5-dicaffeoylquinic acid) and other dicaffeoylquinic acid derivatives are distinct chemical entities.

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